

# An In-depth Technical Guide to Hexaethylbenzene: Molecular Structure and Formula

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## Compound of Interest

Compound Name: Hexaethylbenzene

Cat. No.: B1594043

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## Abstract

**Hexaethylbenzene** is a symmetrically substituted aromatic hydrocarbon. This document provides a comprehensive overview of its molecular structure, formula, and key physicochemical properties. It includes a detailed compilation of spectroscopic data, a summary of its crystal structure, and a representative synthetic protocol. This technical guide is intended to serve as a core resource for researchers and professionals in chemistry and drug development who require detailed information on this compound.

## Molecular Formula and Structure

**Hexaethylbenzene** is an aromatic compound in which all six hydrogen atoms of the benzene ring are replaced by ethyl groups.

Molecular Formula:  $C_{18}H_{30}$

The structure consists of a central planar benzene ring with six ethyl groups attached to each carbon atom of the ring.

## Diagram of Molecular Structure

Caption: 2D representation of the **hexaethylbenzene** molecule.

## Physicochemical Properties

A summary of the key physicochemical properties of **hexaethylbenzene** is provided in the table below.

Property	Value	Reference
Molecular Weight	246.44 g/mol	[1]
Appearance	White solid	[1]
Melting Point	129-132 °C	
Boiling Point	298 °C	
Density	0.919 g/cm <sup>3</sup>	

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **hexaethylbenzene**.

### <sup>1</sup>H NMR Spectroscopy

Due to the high symmetry of the molecule, the <sup>1</sup>H NMR spectrum is relatively simple.

Chemical Shift (δ)	Multiplicity	Integration	Assignment
~1.1 ppm	Triplet	18H	-CH <sub>3</sub>
~2.5 ppm	Quartet	12H	-CH <sub>2</sub> -

### <sup>13</sup>C NMR Spectroscopy

The <sup>13</sup>C NMR spectrum is also simplified due to the molecule's symmetry.

Chemical Shift ( $\delta$ )	Assignment
~15 ppm	-CH <sub>3</sub>
~23 ppm	-CH <sub>2</sub> -
~140 ppm	Aromatic C

## Infrared (IR) Spectroscopy

Key IR absorption peaks for **hexaethylbenzene** are listed below.

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
2965-2850	Strong	C-H stretch (alkyl)
1600-1450	Medium	C=C stretch (aromatic)
1380-1365	Medium	C-H bend (alkyl)

## Crystal Structure

The crystal structure of **hexaethylbenzene** has been determined to be triclinic. Detailed crystallographic data, including precise bond lengths and angles, can be obtained from crystallographic databases.

## Experimental Protocols: Synthesis of Hexaethylbenzene

**Hexaethylbenzene** can be synthesized via a Friedel-Crafts alkylation reaction. A representative protocol is detailed below.

### Friedel-Crafts Ethylation of Benzene

This method involves the exhaustive ethylation of benzene using an ethylating agent in the presence of a Lewis acid catalyst.

Materials:

- Benzene
- Ethyl bromide (or other suitable ethylating agent)
- Anhydrous aluminum chloride ( $\text{AlCl}_3$ )
- Anhydrous solvent (e.g., carbon disulfide)
- Hydrochloric acid ( $\text{HCl}$ ), dilute
- Sodium bicarbonate ( $\text{NaHCO}_3$ ) solution, saturated
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Hexane

Procedure:

- A three-necked round-bottom flask equipped with a mechanical stirrer, a reflux condenser, and a dropping funnel is charged with anhydrous aluminum chloride and anhydrous carbon disulfide under a dry nitrogen atmosphere.
- Benzene is added to the stirred suspension.
- Ethyl bromide is added dropwise from the dropping funnel to the reaction mixture. The rate of addition should be controlled to maintain a gentle reflux.
- After the addition is complete, the reaction mixture is heated at reflux for several hours to ensure complete ethylation.
- The reaction mixture is cooled to room temperature and then poured slowly onto a mixture of crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- The organic layer is separated, and the aqueous layer is extracted with hexane.
- The combined organic layers are washed with water, then with saturated sodium bicarbonate solution, and finally with brine.

- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed by rotary evaporation.
- The crude product is purified by recrystallization from a suitable solvent (e.g., ethanol or hexane) to yield **hexaethylbenzene** as a white solid.

## Diagram of Synthetic Workflow



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Caption: General workflow for the synthesis of **hexaethylbenzene**.

## Conclusion

This technical guide provides essential information on the molecular structure, formula, and properties of **hexaethylbenzene**. The compiled data and synthetic protocol offer a valuable resource for researchers and professionals requiring a detailed understanding of this compound for applications in organic synthesis, materials science, and drug development. The provided diagrams and tables are designed for quick reference and easy comparison of key data points.

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## References

- 1. Organic Syntheses Procedure [orgsyn.org]
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